

CNX-1351 solubility and formulation for experiments

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Compound of Interest

Compound Name: CNX-1351

Cat. No.: B15620015

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CNX-1351 Technical Support Center

Welcome to the technical support resource for **CNX-1351**, a potent and isoform-selective targeted covalent inhibitor of PI3K α . This guide provides detailed information on solubility, formulation protocols, and troubleshooting to assist researchers, scientists, and drug development professionals in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **CNX-1351** and what is its primary mechanism of action?

A1: **CNX-1351** is a novel, potent, and selective covalent inhibitor of Phosphoinositide 3-kinase alpha (PI3K α) with an IC₅₀ of 6.8 nM.^{[1][2][3]} It works by covalently modifying cysteine 862 (C862) in the ATP-binding pocket of the PI3K α isoform, an amino acid that is not present in PI3K β , - γ , or - δ isoforms, which accounts for its high selectivity.^{[4][5][6]} This inhibition of PI3K α blocks the PI3K/Akt signaling pathway, which is often dysregulated in cancer, leading to an antiproliferative effect in PI3K α -dependent cancer cell lines.^{[1][4][5]}

Q2: What are the recommended storage conditions for **CNX-1351**?

A2: For long-term storage, **CNX-1351** powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^[2] Stock solutions in solvent can be stored at -80°C for up to 2 years or at -20°C for up to 1 year.^[1]

Q3: In which solvents is **CNX-1351** soluble for in vitro experiments?

A3: **CNX-1351** is soluble in DMSO at a concentration of 100 mg/mL (174.30 mM).^{[1][2]} It is also soluble in DMF at 1 mg/ml and in a 1:3 solution of DMSO:PBS (pH 7.2) at 0.25 mg/ml.^[7] For cellular assays, it is common to prepare a high-concentration stock solution in DMSO.

Q4: How should I prepare **CNX-1351** for in vivo animal studies?

A4: There are established protocols for formulating **CNX-1351** for in vivo administration. Two common formulations are detailed in the Experimental Protocols section below. These typically involve a combination of solvents like DMSO, PEG300, Tween-80, and saline or corn oil to ensure solubility and bioavailability.^{[1][2]} It is recommended to prepare these formulations fresh on the day of use.^[1]

Solubility Data

The following tables summarize the solubility of **CNX-1351** in various solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100	174.30	Ultrasonic treatment may be needed. Use newly opened, hygroscopic DMSO. ^[1]
DMF	1	1.74	
DMSO:PBS (pH 7.2) (1:3)	0.25	0.44	

Formulation for Experiments

Below are detailed protocols for preparing **CNX-1351** for both in vitro and in vivo experiments.

Experimental Protocol: In Vitro Stock Solution Preparation

Objective: To prepare a high-concentration stock solution of **CNX-1351** for use in cell culture-based assays.

Materials:

- **CNX-1351** powder
- Anhydrous/hygroscopic Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Weigh the desired amount of **CNX-1351** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of high-quality DMSO to achieve the desired concentration (e.g., for a 100 mg/mL stock, add 10 μ L of DMSO per 1 mg of **CNX-1351**).
- Vortex the solution vigorously to dissolve the compound.
- If precipitation occurs, sonicate the solution in an ultrasonic bath until it becomes clear.^[1]
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.^[1]

Experimental Protocol: In Vivo Formulation

Objective: To prepare a clear, injectable solution of **CNX-1351** for administration in animal models.

Formulation 1: Aqueous-Based Vehicle

Materials:

- **CNX-1351**
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

Procedure (for a final concentration of ≥ 2.5 mg/mL):[\[1\]](#)[\[2\]](#)

- Prepare a stock solution of **CNX-1351** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add the solvents in the following order, ensuring the solution is mixed thoroughly after each addition:
 - 10% DMSO (from the stock solution)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- For example, to prepare 1 mL of the final formulation, add 100 μ L of a 25 mg/mL **CNX-1351** DMSO stock to 400 μ L of PEG300 and mix. Then, add 50 μ L of Tween-80 and mix. Finally, add 450 μ L of saline to reach a final volume of 1 mL.[\[1\]](#)[\[2\]](#)
- Vortex until a clear solution is obtained. If necessary, gentle warming or sonication can be used to aid dissolution.[\[1\]](#)

- This formulation should be prepared fresh on the day of dosing.[1]

Formulation 2: Oil-Based Vehicle

Materials:

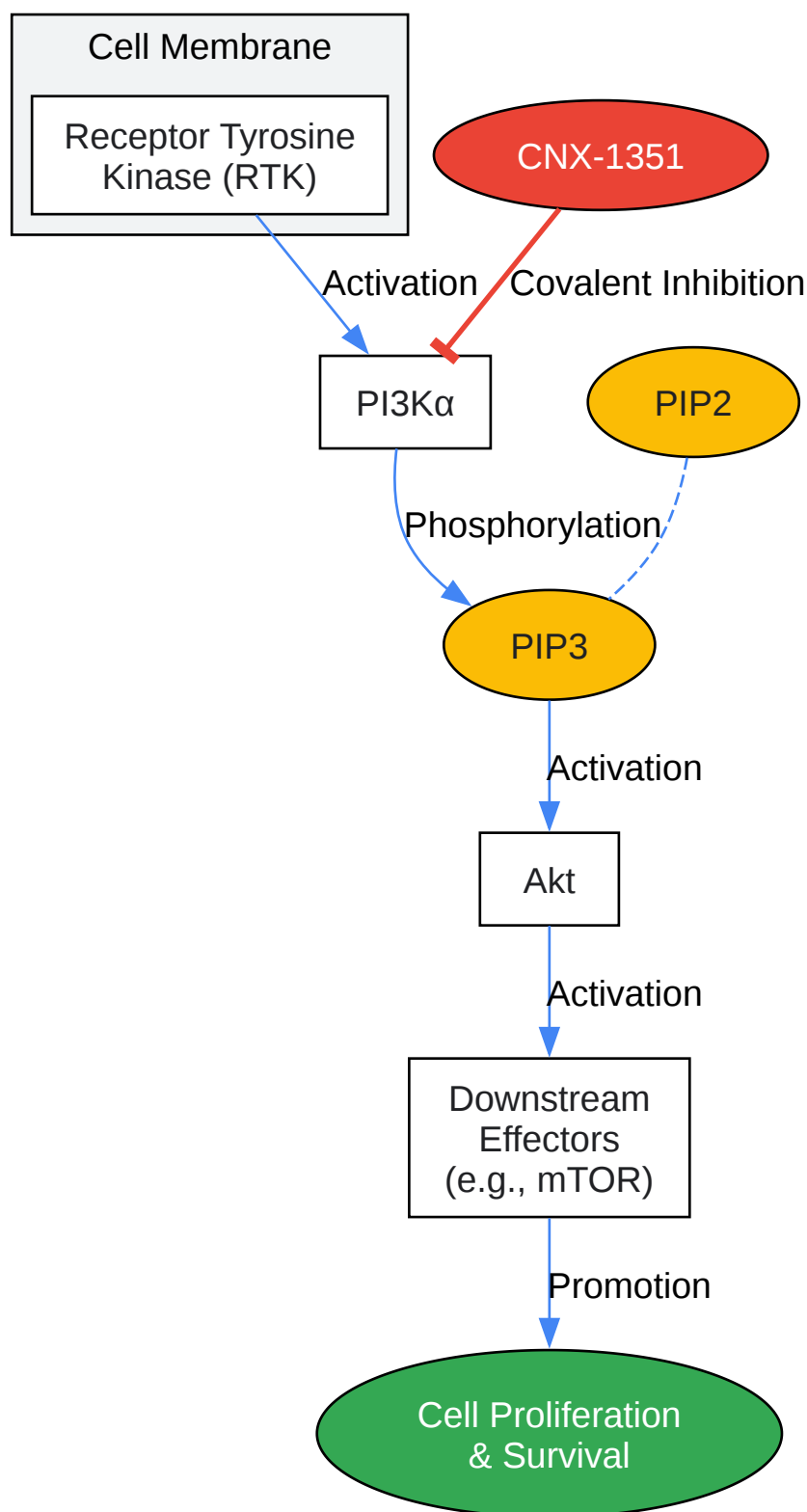
- **CNX-1351**
- DMSO
- Corn Oil
- Sterile tubes
- Vortex mixer

Procedure (for a final concentration of ≥ 2.5 mg/mL):[1][2]

- Prepare a stock solution of **CNX-1351** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add the solvents in the following order, mixing well after each addition:
 - 10% DMSO (from the stock solution)
 - 90% Corn Oil
- For example, to prepare 1 mL of the final formulation, add 100 μ L of a 25 mg/mL **CNX-1351** DMSO stock to 900 μ L of corn oil.[2]
- Vortex thoroughly to ensure a uniform and clear solution.
- This formulation should also be prepared fresh before use.

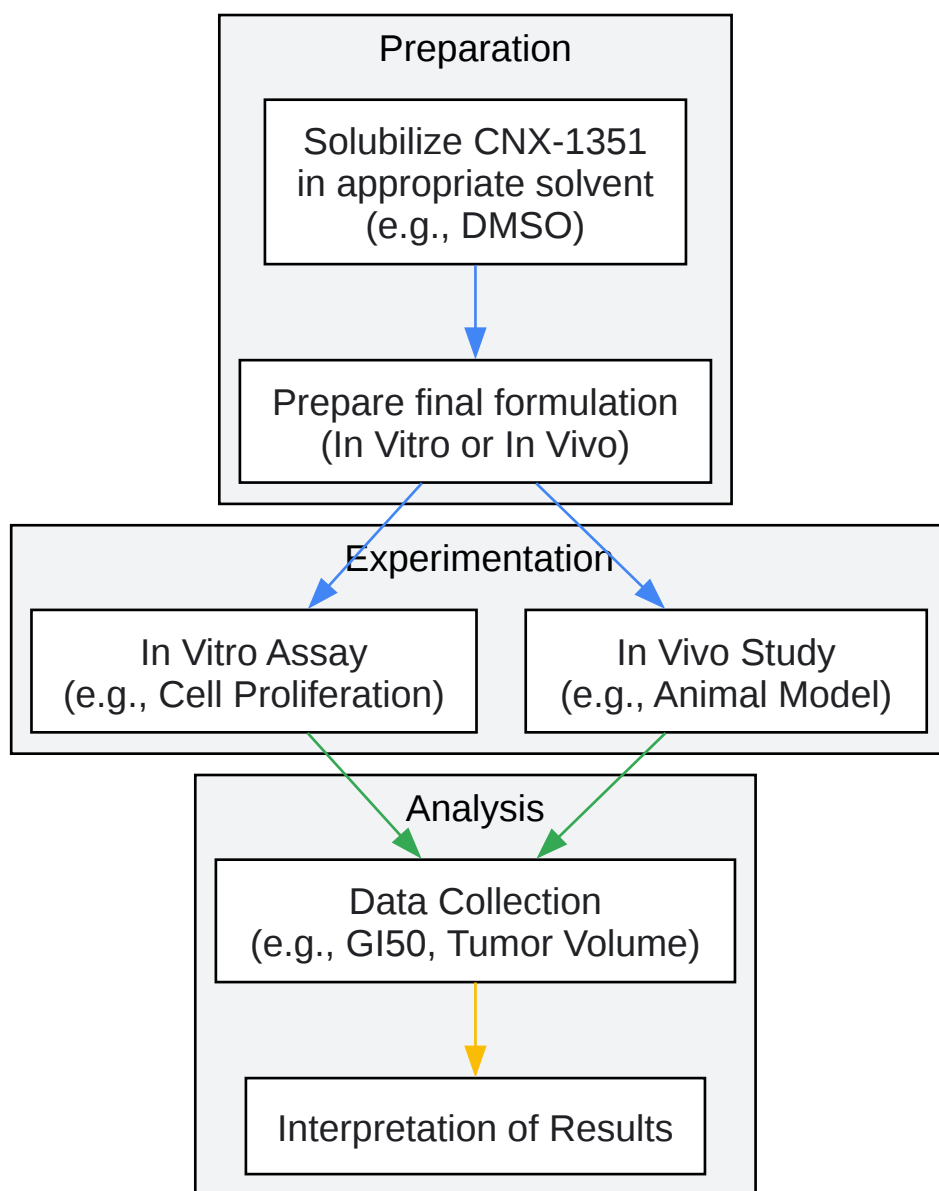
Signaling Pathway and Experimental Workflow

The diagrams below illustrate the signaling pathway inhibited by **CNX-1351** and a general experimental workflow for its use.



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Caption: PI3Kα signaling pathway and the inhibitory action of **CNX-1351**.



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Caption: General experimental workflow for using **CNX-1351**.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution	- Poor quality or hydrated DMSO.- Concentration is too high.	- Use fresh, anhydrous/hygroscopic DMSO. [1]- Gently warm the solution or use an ultrasonic bath to aid dissolution.[1]- If precipitation persists, consider preparing a slightly lower concentration stock.
Cloudy or precipitated in vivo formulation	- Incorrect order of solvent addition.- Incomplete mixing.- Temperature shock.	- Ensure solvents are added in the specified order and mixed thoroughly after each addition. [2]- Gentle warming or sonication can help to clarify the solution.[1]- Prepare the formulation at room temperature.
Low efficacy in cellular assays	- Inaccurate concentration of the stock solution.- Instability of diluted working solutions.	- Verify the accuracy of weighing and dilution steps.- Prepare fresh dilutions of CNX-1351 in cell culture media for each experiment from a frozen stock.
Variability in in vivo results	- Inconsistent formulation preparation.- Instability of the formulation.	- Strictly follow the formulation protocol to ensure consistency between batches.- Prepare the formulation fresh on the day of dosing and use it promptly.[1]

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